

"handling and storage of air-sensitive Iron, tris(diethyldithiocarbamato)-"

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Compound of Interest

Compound Name: *Iron, tris(diethyldithiocarbamato)-*

Cat. No.: *B087258*

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Technical Support Center: Iron, tris(diethyldithiocarbamato)-

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and storage of the air-sensitive compound **Iron, tris(diethyldithiocarbamato)-**.

Frequently Asked Questions (FAQs)

Q1: What is **Iron, tris(diethyldithiocarbamato)-** and what are its common applications?

A1: **Iron, tris(diethyldithiocarbamato)-** is a coordination complex with the formula $\text{Fe}(\text{S}_2\text{CNET}_2)_3$. It is a black, air-sensitive solid that is soluble in many organic solvents.^[1] It is commonly used as a single-source precursor for the synthesis of iron sulfide nanoparticles, as a spin trap for the detection of nitric oxide (NO), and has applications in catalysis and materials science.^{[1][2][3]}

Q2: Why is **Iron, tris(diethyldithiocarbamato)-** considered air-sensitive?

A2: The iron(III) center in the complex is susceptible to reduction, and the dithiocarbamate ligands can be oxidized, especially in the presence of oxygen and moisture.^[4] Exposure to air can lead to decomposition of the compound, affecting its purity and performance in experiments. Some dithiocarbamate complexes are also sensitive to light and temperature.^[5]

Q3: What are the primary hazards associated with this compound?

A3: While specific toxicity data for this exact compound is limited, dithiocarbamates as a class can be harmful if swallowed or inhaled, and may cause skin and eye irritation. Due to its air-sensitive nature, improper handling can lead to the degradation of the compound, potentially yielding unknown byproducts.

Q4: How should I properly store **Iron, tris(diethyldithiocarbamato)-**?

A4: It should be stored in a tightly sealed container under an inert atmosphere, such as argon or nitrogen, to prevent exposure to air and moisture.^[5] For long-term storage, refrigeration in a desiccator is recommended to minimize thermal decomposition and reaction with residual moisture.^[5]

Troubleshooting Guide

Problem 1: The compound has changed color from black to a brownish or reddish hue.

- Possible Cause: The compound has likely been exposed to air and has started to decompose. Oxidation of the dithiocarbamate ligands or a change in the iron's oxidation state can lead to a color change.^[4]
- Solution: Discard the decomposed material as its purity is compromised. To prevent this, always handle the compound under a strict inert atmosphere using a glovebox or Schlenk line.^{[6][7]} Ensure your storage container is properly sealed and has been purged with an inert gas.

Problem 2: My reaction yield is consistently low when using this compound.

- Possible Cause 1: Decomposition of the precursor. If the **Iron, tris(diethyldithiocarbamato)-** has degraded due to improper storage or handling, it will not be as effective in your reaction.
- Solution 1: Use a fresh, properly stored sample of the compound. Verify the purity of your compound before use, if possible.

- Possible Cause 2: Presence of residual moisture or oxygen in the reaction setup. Even trace amounts of air or water can react with the compound and interfere with the desired reaction.
- Solution 2: Ensure all glassware is rigorously dried in an oven and cooled under an inert atmosphere before use.^[6] All solvents must be anhydrous and thoroughly deoxygenated. Use proper air-free techniques, such as freeze-pump-thaw cycles for degassing solvents.^[8]

Problem 3: I am having trouble dissolving the compound completely.

- Possible Cause: While soluble in many organic solvents, the compound's solubility can be affected by the solvent's purity and the presence of decomposition products.^[1]
- Solution: Use fresh, anhydrous, and deoxygenated solvents. Gentle heating under an inert atmosphere may aid dissolution, but be mindful of the compound's thermal stability (see stability data below). Sonication in a sealed, inert-atmosphere vessel can also be attempted.

Problem 4: Inconsistent results in nanoparticle synthesis.

- Possible Cause 1: Variation in precursor quality. As mentioned, decomposition of the iron complex will lead to variability in nanoparticle size, shape, and phase.^[9]
- Possible Cause 2: Inconsistent reaction conditions. The morphology and crystalline phase of the resulting iron sulfide nanoparticles are highly sensitive to reaction parameters such as temperature, precursor concentration, and the type of capping agents used.^{[2][10]}
- Solution: Maintain strict control over all experimental parameters. Use a consistent source and batch of the iron precursor. Ensure precise temperature control and consistent addition rates of reagents.

Quantitative Data Summary

Table 1: Stability of Iron, tris(diethyldithiocarbamate)-

Condition	Observation	Recommendation
Air/Oxygen	Highly sensitive. Decomposes upon exposure, leading to color change and loss of reactivity. [4]	Always handle and store under an inert atmosphere (Argon or Nitrogen).
Moisture	Reacts with water, leading to hydrolysis and decomposition.	Use anhydrous solvents and rigorously dried glassware.
Temperature	Thermally decomposes at elevated temperatures. Significant weight loss observed in the 200–350°C range. [11]	Store at low temperatures (refrigeration recommended). Avoid excessive heating during experiments unless required for the reaction (e.g., nanoparticle synthesis).
Light	Some dithiocarbamate complexes are photosensitive and can undergo photoreduction. [5]	Store in a dark container or a vial wrapped in aluminum foil to protect from light.
Solvents	Generally soluble in organic solvents like chloroform, dichloromethane, and toluene. Stability can vary depending on the solvent's purity and oxygen content.	Use anhydrous, deoxygenated solvents for all manipulations.

Experimental Protocols

Protocol 1: Synthesis of Iron, tris(diethyldithiocarbamato)-

This protocol describes a standard salt metathesis reaction for the synthesis of the title compound.[\[1\]](#)[\[10\]](#)

Materials:

- Iron(III) chloride (FeCl_3), anhydrous
- Sodium diethyldithiocarbamate trihydrate ($\text{NaS}_2\text{CNEt}_2 \cdot 3\text{H}_2\text{O}$)
- Deionized water, deoxygenated
- Ethanol, deoxygenated
- Schlenk flask and other appropriate oven-dried glassware
- Inert gas supply (Argon or Nitrogen)

Procedure:

- Preparation of Reactant Solutions:
 - In a Schlenk flask under an inert atmosphere, dissolve Iron(III) chloride in a minimal amount of deoxygenated deionized water.
 - In a separate flask, dissolve sodium diethyldithiocarbamate trihydrate in deoxygenated deionized water.
- Reaction:
 - Slowly add the aqueous solution of sodium diethyldithiocarbamate to the stirred solution of Iron(III) chloride at room temperature.
 - A black precipitate of **Iron, tris(diethyldithiocarbamato)-** will form immediately.
- Isolation and Purification:
 - Stir the mixture for 1-2 hours to ensure complete reaction.
 - Collect the black precipitate by filtration under inert atmosphere (e.g., using a Schlenk filter).
 - Wash the precipitate several times with deoxygenated deionized water to remove any unreacted salts.

- Further wash the product with deoxygenated ethanol to remove any organic impurities.
- Drying and Storage:
 - Dry the final product under high vacuum for several hours to remove all traces of water and solvent.
 - Store the dry, black powder in a sealed container under an inert atmosphere in a refrigerator.

Protocol 2: Synthesis of Iron Sulfide Nanoparticles

This protocol is a general procedure for the thermolysis of **Iron, tris(diethyldithiocarbamato)-** to produce iron sulfide nanoparticles.^{[2][12]}

Materials:

- **Iron, tris(diethyldithiocarbamato)-**
- High-boiling point coordinating solvent (e.g., oleylamine, trioctylphosphine oxide - TOPO)
- Anhydrous, deoxygenated organic solvent for precursor solution (e.g., toluene)
- Three-neck flask equipped with a condenser, thermocouple, and septum
- Inert gas supply, heating mantle, and magnetic stirrer

Procedure:

- System Setup:
 - Assemble the three-neck flask with the condenser, thermocouple, and septum.
 - Thoroughly dry all glassware in an oven and assemble while hot under a flow of inert gas.
 - Add the high-boiling point coordinating solvent to the flask.
- Degassing:

- Heat the solvent under vacuum with stirring to a temperature of ~100-120°C for at least one hour to remove water and dissolved oxygen.
- Refill the flask with inert gas and maintain a positive pressure throughout the experiment.
- Precursor Injection:
 - In a separate, dry flask under inert atmosphere, dissolve a known amount of **Iron, tris(diethyldithiocarbamate)-** in a minimal amount of anhydrous, deoxygenated toluene.
 - Heat the coordinating solvent in the three-neck flask to the desired reaction temperature (e.g., 180-300°C).
 - Rapidly inject the precursor solution into the hot coordinating solvent using a syringe.
- Nanoparticle Growth and Isolation:
 - Maintain the reaction at the set temperature for a specific duration to allow for nanoparticle growth.
 - After the desired reaction time, cool the flask to room temperature.
 - Add a non-solvent (e.g., ethanol) to precipitate the nanoparticles.
 - Centrifuge the mixture to collect the nanoparticles.
 - Wash the nanoparticles several times with a mixture of a solvent (e.g., toluene) and a non-solvent (e.g., ethanol) to remove any unreacted precursors and excess capping agents.
- Storage:
 - Dry the purified nanoparticles under vacuum.
 - Store the nanoparticles as a powder or dispersed in an appropriate solvent under an inert atmosphere.

Visualizations

Caption: Workflow for handling air-sensitive compounds.

Caption: Synthesis of **Iron, tris(diethyldithiocarbamato)-**.

Caption: Iron sulfide nanoparticle synthesis workflow.

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